

A Comparative Guide to the Cellular Lipidomics of 10-Methyl-10-nonadecanol Supplementation

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Compound of Interest

Compound Name: 10-Methyl-10-nonadecanol

Cat. No.: B15348873

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the potential effects of **10-Methyl-10-nonadecanol**, a novel long-chain fatty alcohol, on the cellular lipidome. Due to the limited direct experimental data on this specific compound, this document presents a hypothetical comparison based on the known metabolism and effects of similar long-chain fatty alcohols and fatty acids. The guide outlines a proposed experimental design for such a study, presents mock data to illustrate potential outcomes, and provides detailed experimental protocols for researchers interested in conducting similar lipidomics analyses.

Introduction

10-Methyl-10-nonadecanol is a C20 branched-chain fatty alcohol with potential applications in various biological and pharmaceutical contexts. Its structure suggests it may be incorporated into cellular membranes or metabolized through pathways of fatty acid and lipid synthesis, thereby influencing cellular function. Understanding its impact on the cellular lipidome is crucial for elucidating its mechanism of action and identifying potential therapeutic applications. This guide compares the hypothetical lipidomic profile of cells supplemented with **10-Methyl-10-nonadecanol** against a control group and cells supplemented with palmitic acid, a well-characterized saturated fatty acid.

Hypothetical Experimental Design

To investigate the lipidomic effects of **10-Methyl-10-nonadecanol**, a comparative in vitro study could be designed as follows:

- Cell Line: A human hepatoma cell line (e.g., HepG2) or a relevant cell line for the intended research application.
- Experimental Groups:
 - Control: Cells cultured in standard growth medium.
 - **10-Methyl-10-nonadecanol**: Cells supplemented with **10-Methyl-10-nonadecanol** at a final concentration of 10 μ M.
 - Palmitic Acid: Cells supplemented with palmitic acid at a final concentration of 10 μ M (as a comparator).
- Incubation Time: 24 hours.
- Lipid Extraction: Total lipids would be extracted from the cells using a modified Bligh-Dyer or Folch method.
- Lipid Analysis: The extracted lipids would be analyzed using both Gas Chromatography-Mass Spectrometry (GC-MS) for fatty acid profiling and Liquid Chromatography-Mass Spectrometry (LC-MS) for comprehensive lipid class and species profiling.

Data Presentation: Hypothetical Comparative Lipidomics Data

The following tables summarize the anticipated quantitative data from the proposed experiment. The values are presented as hypothetical fold changes relative to the control group.

Table 1: Hypothetical Changes in Major Lipid Classes

Lipid Class	10-Methyl-10-nonadecanol (Fold Change)	Palmitic Acid (Fold Change)
Phosphatidylcholines (PC)	1.2	1.1
Phosphatidylethanolamines (PE)	1.1	1.0
Phosphatidylinositols (PI)	1.3	1.2
Phosphatidylserines (PS)	1.1	1.0
Sphingomyelins (SM)	1.4	1.1
Diacylglycerols (DAG)	1.5	1.8
Triacylglycerols (TAG)	2.5	3.5
Cholesterol Esters (CE)	1.8	2.2
Free Fatty Acids (FFA)	1.6	2.0

Table 2: Hypothetical Changes in Fatty Acid Composition (from total lipids)

Fatty Acid	10-Methyl-10-nonadecanol (% Change)	Palmitic Acid (% Change)
10-Methyl-10-nonadecanoic acid*	+500%	0%
Palmitic Acid (C16:0)	+10%	+150%
Stearic Acid (C18:0)	+5%	+20%
Oleic Acid (C18:1)	-5%	-15%
Linoleic Acid (C18:2)	-8%	-20%

*Hypothesized metabolic product of **10-Methyl-10-nonadecanol**.

Interpretation of Hypothetical Data

Based on the hypothetical data, supplementation with **10-Methyl-10-nonadecanol** may lead to its conversion to the corresponding fatty acid, 10-methyl-10-nonadecanoic acid, and its subsequent incorporation into various lipid classes. The increase in triacylglycerols and cholesterol esters suggests a promotion of lipid storage. Compared to palmitic acid, **10-Methyl-10-nonadecanol** appears to have a less pronounced effect on the accumulation of storage lipids and the displacement of unsaturated fatty acids, which could have implications for cellular processes like membrane fluidity and signaling.

Experimental Protocols

Cell Culture and Supplementation

- **Cell Culture:** HepG2 cells are cultured in Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin at 37°C in a humidified atmosphere of 5% CO₂.
- **Preparation of Lipid Supplements:** **10-Methyl-10-nonadecanol** and palmitic acid are dissolved in ethanol to prepare 10 mM stock solutions.
- **Supplementation:** For supplementation, the stock solutions are diluted in culture medium to a final concentration of 10 µM. The final ethanol concentration in the medium should be less than 0.1%.
- **Incubation:** Cells are incubated with the lipid-supplemented medium for 24 hours.

Lipid Extraction (Modified Bligh-Dyer Method)

- **Cell Harvesting:** After incubation, the medium is removed, and cells are washed twice with ice-cold phosphate-buffered saline (PBS). Cells are then scraped into 1 mL of ice-cold methanol.
- **Phase Separation:** To the methanol-cell suspension, 2 mL of chloroform is added, and the mixture is vortexed for 1 minute. Then, 0.8 mL of water is added, and the mixture is vortexed again for 1 minute.
- **Centrifugation:** The mixture is centrifuged at 2,000 x g for 10 minutes to separate the phases.

- **Lipid Collection:** The lower organic phase (chloroform layer) containing the lipids is carefully collected into a new glass tube.
- **Drying:** The solvent is evaporated under a stream of nitrogen gas. The dried lipid extract is stored at -80°C until analysis.

Gas Chromatography-Mass Spectrometry (GC-MS) for Fatty Acid Analysis

- **Derivatization:** The dried lipid extract is transesterified to fatty acid methyl esters (FAMES) by adding 1 mL of 2% sulfuric acid in methanol and incubating at 80°C for 1 hour.
- **Extraction of FAMES:** After cooling, 1 mL of hexane and 0.5 mL of water are added. The mixture is vortexed, and the upper hexane layer containing the FAMES is collected.
- **GC-MS Analysis:** The FAMES are analyzed on a GC-MS system equipped with a capillary column (e.g., DB-23). The injector and detector temperatures are set to 250°C. The oven temperature program starts at 100°C, holds for 2 minutes, then ramps to 250°C at 5°C/min, and holds for 10 minutes. Helium is used as the carrier gas.
- **Data Analysis:** Mass spectra are recorded in full scan mode. FAMES are identified by their retention times and mass spectra compared to a known standard library (e.g., NIST). Quantification is performed by integrating the peak areas.

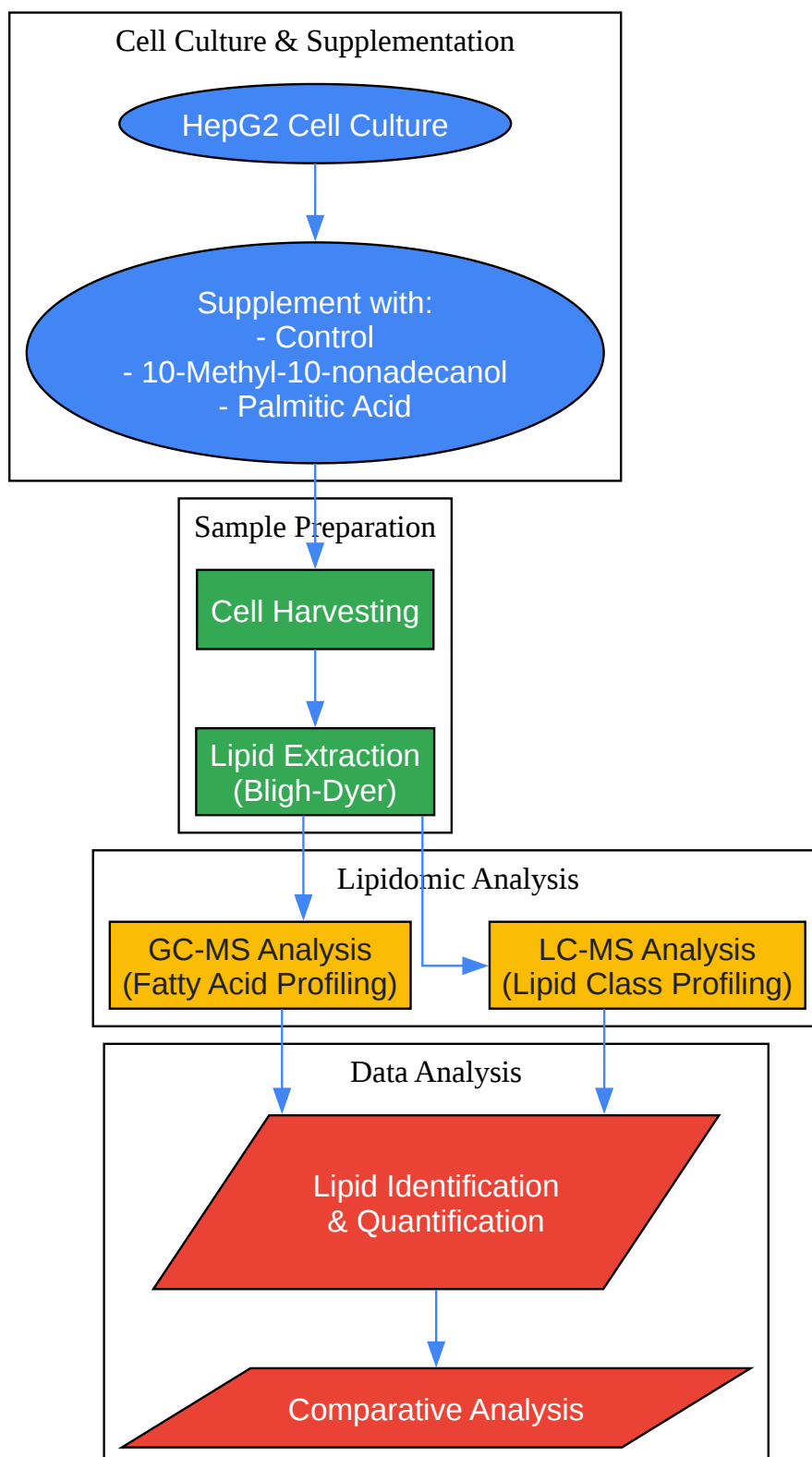
Liquid Chromatography-Mass Spectrometry (LC-MS) for Lipid Class Profiling

- **Sample Preparation:** The dried lipid extract is reconstituted in 100 µL of isopropanol:acetonitrile:water (2:1:1, v/v/v).
- **LC Separation:** The lipid extract is injected onto a C18 reverse-phase column. A gradient elution is performed using a mobile phase system consisting of solvent A (acetonitrile:water, 60:40, with 10 mM ammonium formate) and solvent B (isopropanol:acetonitrile, 90:10, with 10 mM ammonium formate). The gradient runs from 30% B to 100% B over 20 minutes.
- **MS Detection:** The LC eluent is introduced into a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) equipped with an electrospray ionization (ESI) source. Data is acquired in

both positive and negative ion modes.

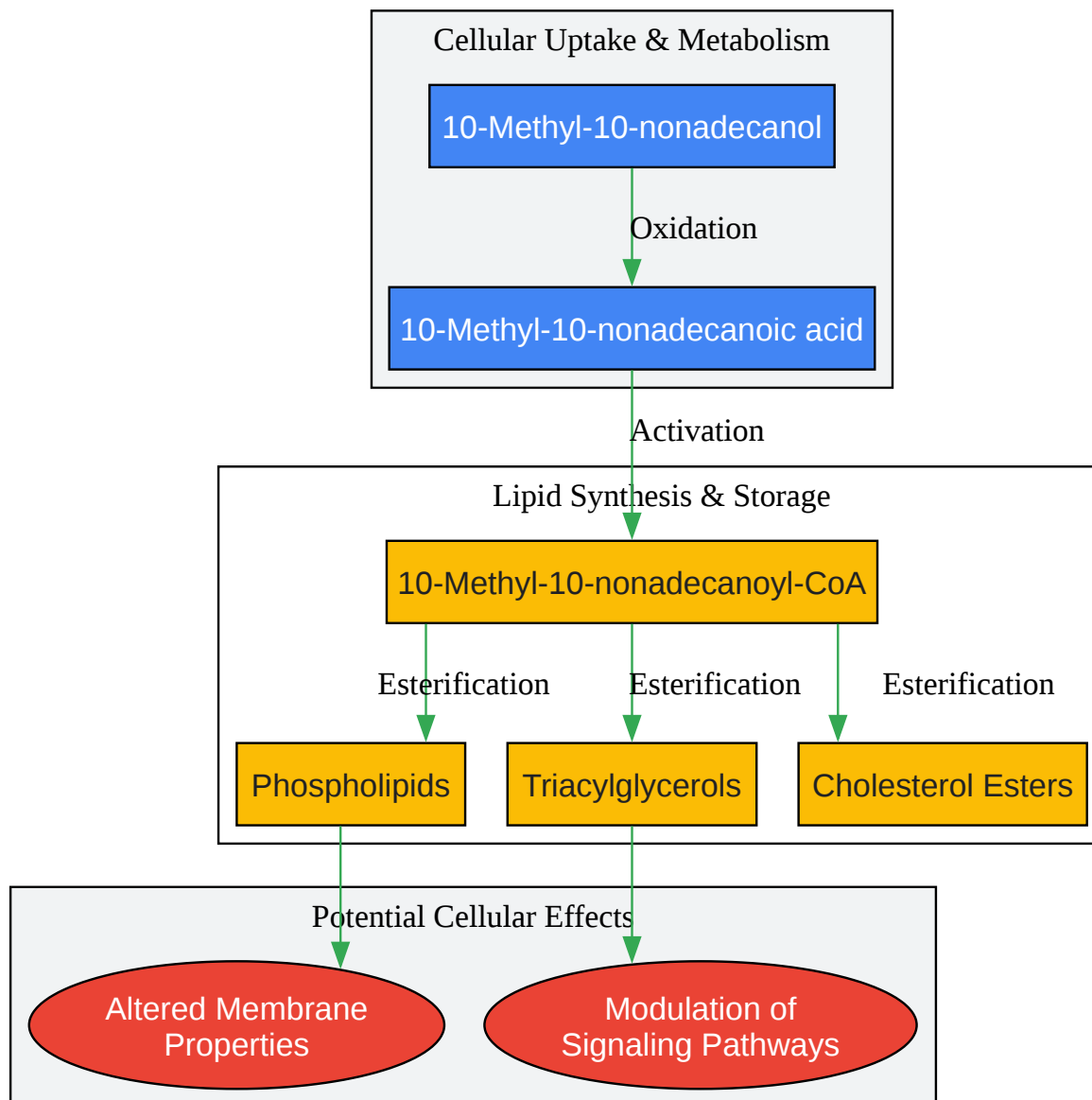
- Data Analysis: Lipid species are identified based on their accurate mass-to-charge ratio (m/z) and fragmentation patterns (MS/MS). Quantification is performed by integrating the peak areas of the identified lipids.

Mandatory Visualizations



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Caption: Experimental workflow for comparative lipidomics.



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Caption: Hypothetical metabolic fate and effects of **10-Methyl-10-nonadecanol**.

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